

Technical Monograph: (S)-1-(2-Chloroacetyl)pyrrolidine-2-carboxamide

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Compound of Interest

Compound Name: 1-N-(2-chloroacetyl)pyrrolidine-1,2-dicarboxamide

Cat. No.: B13168890

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CAS Number: 214398-99-9 Synonyms: Vildagliptin Impurity 24; 1-(2-Chloroacetyl)-L-prolinamide; N-Chloroacetyl-L-prolinamide.

Executive Summary

(S)-1-(2-Chloroacetyl)pyrrolidine-2-carboxamide (CAS 214398-99-9) is a critical synthetic intermediate and process impurity standard in the manufacturing of Vildagliptin, a potent Dipeptidyl Peptidase-4 (DPP-4) inhibitor used to treat Type 2 Diabetes Mellitus.[1][2][3]

Functionally, this compound serves as the immediate precursor to the "cyano-pyrrolidine" warhead found in Vildagliptin. Its primary utility in drug development is twofold:

- **Synthetic Scaffold:** It provides the essential pyrrolidine ring and reactive chloroacetyl moiety, which are subsequently dehydrated to form the nitrile group and coupled with an adamantyl amine.
- **Quality Control (QC):** It acts as a reference standard for monitoring the hydrolysis of the nitrile intermediate, ensuring the purity of the Key Starting Materials (KSMs) used in GMP production.

Chemical Identity & Physicochemical Properties

This compound is a proline derivative characterized by a chloroacetyl group on the nitrogen and a carboxamide group at the C2 position. The presence of the chloroacetyl group renders it an alkylating agent, requiring specific handling protocols.

Table 1: Physicochemical Profile

Property	Data
Chemical Name	(2S)-1-(2-chloroacetyl)pyrrolidine-2-carboxamide
Molecular Formula	C ₇ H ₁₁ ClN ₂ O ₂
Molecular Weight	190.63 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO, Methanol, Ethyl Acetate; Slightly soluble in Water
Melting Point	133–137 °C (typical range)
Chirality	L-isomer (S-configuration at C2)
Reactivity	Electrophilic (alkylating) at the chloromethyl position; Susceptible to dehydration (to nitrile) or hydrolysis. [1] [3] [4] [5] [6]

Role in Vildagliptin Synthesis & Pharmacology

While CAS 214398-99-9 does not have therapeutic efficacy itself, it is the structural foundation of Vildagliptin's pharmacophore.

Mechanism of Synthesis Contribution

Vildagliptin functions via a covalent reversible mechanism where its nitrile group forms an imidate adduct with the active site serine (Ser630) of the DPP-4 enzyme. CAS 214398-99-9 is the amide precursor to this critical nitrile group.

The synthesis typically follows a "dehydration" strategy:

- Acylation: L-Prolinamide is acylated with chloroacetyl chloride to form CAS 214398-99-9.
- Dehydration: The primary amide of CAS 214398-99-9 is dehydrated using agents like Trifluoroacetic Anhydride (TFAA) or Vilsmeier reagent to form (S)-1-(2-Chloroacetyl)pyrrolidine-2-carbonitrile.
- N-Alkylation: The nitrile intermediate reacts with 3-amino-1-adamantanol to yield Vildagliptin.

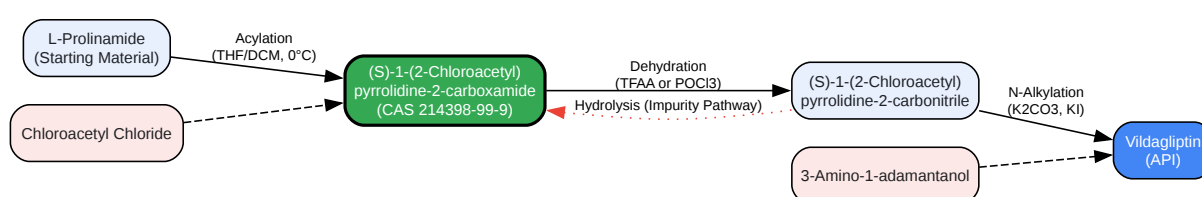
Impurity Dynamics

In the context of Process Analytical Technology (PAT), CAS 214398-99-9 is monitored as Impurity 24. It appears in the process stream via:

- Incomplete Dehydration: Failure to fully convert the amide to the nitrile in step 2.
- Hydrolysis: The nitrile intermediate can hydrolyze back to the amide (CAS 214398-99-9) upon exposure to moisture during storage.

Visualization: Vildagliptin Synthetic Pathway

The following diagram illustrates the position of CAS 214398-99-9 within the Vildagliptin manufacturing process.



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Caption: Synthesis of Vildagliptin showing CAS 214398-99-9 as the pivotal amide intermediate and potential hydrolysis impurity.

Experimental Protocols

Note: All procedures involve hazardous alkylating agents. Work must be performed in a fume hood.

Synthesis of CAS 214398-99-9 (Amide Formation)

This protocol describes the preparation of the target CAS from L-prolinamide.^[7]

- Reagents: L-Prolinamide (1.0 eq), Chloroacetyl chloride (1.1 eq), Triethylamine (TEA, 1.2 eq), Dichloromethane (DCM).
- Procedure:
 - Dissolve L-Prolinamide in dry DCM under nitrogen atmosphere. Cool to 0°C.^{[8][9][10]}
 - Add TEA dropwise, maintaining temperature <5°C.
 - Slowly add Chloroacetyl chloride dissolved in DCM over 30 minutes. The reaction is highly exothermic.
 - Stir at 0°C for 1 hour, then warm to room temperature (20–25°C) for 2 hours.
 - Quench: Add water to the reaction mixture. Separate phases.
 - Wash: Wash organic layer with 1N HCl (to remove unreacted amine) followed by saturated NaHCO₃ and brine.
 - Isolation: Dry over Na₂SO₄, filter, and concentrate in vacuo.
 - Purification: Recrystallize from Ethyl Acetate/Hexane to yield CAS 214398-99-9 as a white solid.

Analytical Method: HPLC for Impurity Quantification

To detect CAS 214398-99-9 as an impurity in the Nitrile Intermediate.

- Column: C18 Reverse Phase (e.g., Zorbax SB-C18, 150 x 4.6 mm, 3.5 µm).
- Mobile Phase A: 0.1% Perchloric acid in Water.

- Mobile Phase B: Acetonitrile.[10]
- Gradient: 5% B to 60% B over 15 minutes.
- Detection: UV at 210 nm (Amide absorption).
- Retention Time: The polar amide (CAS 214398-99-9) will elute earlier than the less polar nitrile intermediate.

Safety & Stability Considerations

Handling Hazards

- Alkylating Agent: The alpha-chloro carbonyl moiety is highly reactive toward nucleophiles (DNA, proteins). It is a potential mutagen and skin sensitizer.
- PPE: Double nitrile gloves, lab coat, and eye protection are mandatory.
- Decontamination: Spills should be treated with dilute ammonia or sodium thiosulfate to quench the alkylating potential.

Stability Profile

- Hydrolysis: Stable in solid form if kept dry. In aqueous solution, especially at high pH, the amide bond is stable, but the chloro group can hydrolyze to the hydroxy-acetyl derivative.
- Storage: Store at 2–8°C under inert gas (Argon/Nitrogen) to prevent moisture absorption.

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 - Source: Clearsynth.[[3](#)]
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 - Title: Process for the preparation of Vildagliptin and intermediates thereof.[[13](#)][[8](#)][[11](#)][[14](#)][[15](#)]
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